

Technical Application Note: Storage, Stability, and Handling of 19,20-Epoxychochalasin D

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Epoxychochalasin D, 19,20-

Cat. No.: B12349313

[Get Quote](#)

Abstract

This technical guide provides a rigorous framework for the storage, reconstitution, and handling of 19,20-Epoxychochalasin D, a potent actin polymerization inhibitor. While structurally related to Chochochalasin D, the presence of the 19,20-epoxide moiety introduces specific stability considerations regarding hydrolysis and photosensitivity. This document synthesizes vendor specifications with chemical stability principles to maximize compound longevity and experimental reproducibility.

Compound Profile & Physicochemical Properties[1] [2][3][4][5]

Understanding the physical nature of the compound is the first step in proper stewardship.

Property	Specification
Chemical Name	19,20-Epoxychochalsin D
CAS Number	191349-10-7
Molecular Formula	C ₃₀ H ₃₇ NO ₇
Molecular Weight	523.6 g/mol
Appearance	White to off-white lyophilized powder or crystalline solid
Solubility	Soluble in DMSO, Ethanol, Methanol, DMF.[1][2] Insoluble in water.
Primary Target	Actin filaments (Barbed end binding)

Storage Protocols: Solid State

The stability of 19,20-Epoxychochalsin D in its lyophilized powder form is significantly higher than in solution, provided three critical variables are controlled: Temperature, Moisture, and Light.

Temperature & Shelf Life[5][6][7]

- Standard Protocol: Store at -20°C.
- Deep Storage (Long-term): -80°C is preferred for archival storage (>1 year) to minimize thermodynamic degradation.
- Shelf Life:
 - Guaranteed: 12 months at -20°C (Vendor Standard).
 - Chemical Stability: Structurally analogous cytochalasins exhibit stability for 4 years when protected from moisture and light [1][2].

Moisture Control (Hydrolysis Prevention)

The epoxide ring at the 19,20 position is chemically reactive. Exposure to ambient humidity can lead to ring opening (hydrolysis), rendering the compound inactive.

- Desiccation: Vials should be stored inside a secondary container (e.g., a sealed jar) containing active desiccant (silica gel or Drierite).
- Equilibration: Before opening a stored vial, allow it to equilibrate to room temperature for 30 minutes. This prevents atmospheric moisture from condensing on the cold powder.

Photostability

Cytochalasins, particularly those with conjugated systems, can undergo isomerization (trans-to-cis) upon exposure to light [3].

- Protocol: Store vials in amber glass or wrap clear vials in aluminum foil.

Reconstitution & Solution Stability

Once dissolved, the kinetic clock for degradation accelerates. The following protocol ensures maximum recovery and stability.

Solvent Selection

- DMSO (Dimethyl Sulfoxide): Preferred. High solubility (~25 mg/mL) and low volatility.
- Ethanol: Acceptable, but evaporation can alter concentration over time.
- Aqueous Buffers: Avoid direct dissolution. Dissolve in DMSO first, then dilute into aqueous buffer (keep DMSO concentration < 0.1% to avoid cytotoxicity in biological assays).

Reconstitution Protocol

- Centrifugation: Briefly centrifuge the vial (500 x g, 1 min) to settle powder that may be trapped in the cap during shipping.
- Solvent Addition: Add anhydrous DMSO (molecular sieve treated) to achieve a stock concentration of 1–5 mM.

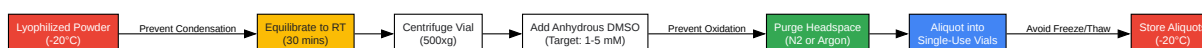
- Inert Gas Purging: Gently purge the headspace of the vial with dry Nitrogen (N₂) or Argon gas before capping to prevent oxidation [2].

Aliquoting & Freeze-Thaw Management

Repeated freeze-thaw cycles cause condensation and ice crystal formation that can degrade the epoxide moiety.

- The "Single-Use" Rule: Aliquot the stock solution into volumes required for a single experiment (e.g., 10–50 µL).
- Storage of Aliquots: Store at -20°C.
- Stability:
 - At -20°C: Stable for ~3 months.
 - At +4°C: Use within 24 hours.
 - At RT: Use immediately.

Visualization: Reconstitution Workflow



[Click to download full resolution via product page](#)

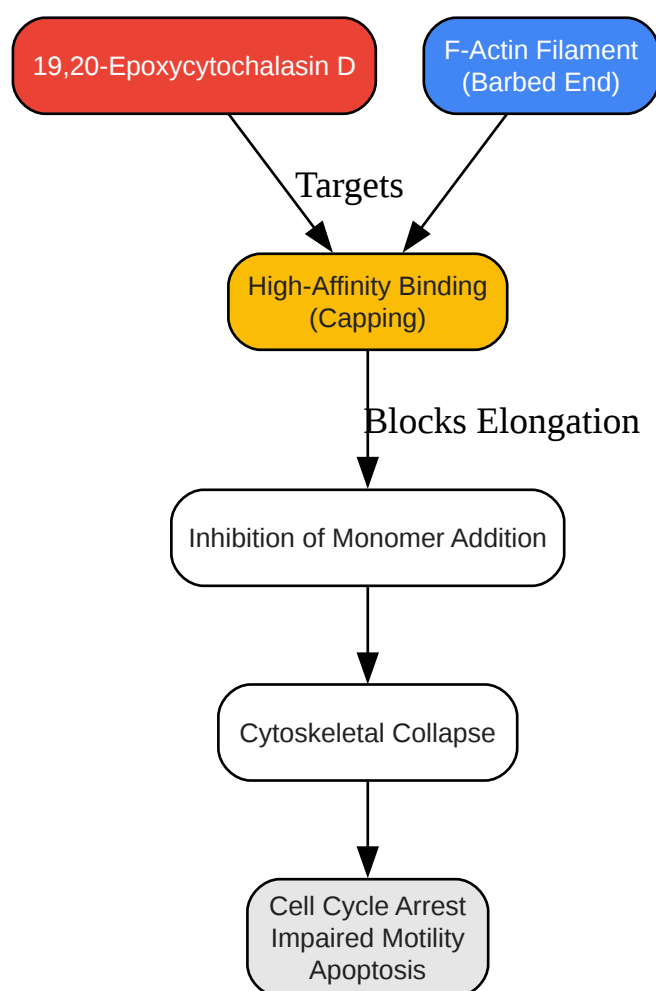
Figure 1: Step-by-step workflow for the reconstitution of 19,20-Epoxyctochalasin D to ensure long-term stability.

Mechanism of Action & Biological Context[5][8][9]

19,20-Epoxyctochalasin D functions as a potent disruptor of the actin cytoskeleton. It binds with high affinity to the barbed (fast-growing) end of actin filaments, blocking the addition of new actin monomers. This blockade inhibits actin polymerization, leading to the disruption of cellular processes such as cytokinesis, cell motility, and phagocytosis.[3]

Comparative studies suggest the 19,20-epoxide modification may enhance potency or alter binding kinetics compared to the parent Cytochalasin D, particularly in specific tumor cell lines [4].

Visualization: Actin Inhibition Pathway



[Click to download full resolution via product page](#)

Figure 2: Mechanistic pathway showing the binding of 19,20-Epoxychochalasin D to F-actin and downstream cellular effects.

Safety & Handling (HSE)

Warning: 19,20-Epoxychochalasin D is a potent mycotoxin. It is classified as Highly Toxic and a potential Teratogen.[4]

- Engineering Controls: Always handle lyophilized powder inside a certified Chemical Fume Hood or Biosafety Cabinet to prevent inhalation of particulates.
- PPE: Nitrile gloves (double-gloving recommended), safety goggles, and lab coat.
- Inactivation: Spills should be treated with 10% bleach (sodium hypochlorite) solution for 30 minutes before disposal.
- Disposal: Dispose of as hazardous chemical waste in accordance with local EHS regulations. Do not dispose of down the drain.

References

- Espada, A., et al. (1997).[5] "19,20-Epoxychothalasin C and D, new cytochalasins from Xylaria hypoxylon." [6] Tetrahedron, 53(18), 6485-6492.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. mybiosource.com [mybiosource.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. researchgate.net [researchgate.net]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [Technical Application Note: Storage, Stability, and Handling of 19,20-Epoxychothalasin D]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12349313/docs#technical-application-note-storage-stability-and-handling-of-19-20-epoxychothalasin-d>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)